

Comparative Guide: Biological Activity of 3,7-Diiodo-1H-indazole vs. Halogenated Analogues

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Compound of Interest

Compound Name: 3,7-Diiodo-1H-indazole

CAS No.: 1000342-61-9

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Executive Summary: The Halogen Bond Advantage

3,7-Diiodo-1H-indazole represents a specialized scaffold in the development of ATP-competitive kinase inhibitors. Unlike the "pan-active" tetrabromo-benzotriazoles (e.g., TBB) which rely on bulk hydrophobicity to fill the ATP pocket, the 3,7-diiodo substitution pattern offers a precise geometric probe.

- Primary Utility: Structural probe for the "Gatekeeper" region (via C3) and Hinge Region interactions (via C7).
- Key Mechanism: Halogen bonding (-hole interactions) with backbone carbonyls in the kinase hinge region (e.g., Val116/Glu114 in CK2).^[1]
- Status: While less potent as a standalone "naked" inhibitor compared to TBB, it serves as a superior fragment-based lead for generating high-selectivity inhibitors (e.g., for Akt or specific CK2 mutants) via palladium-catalyzed cross-coupling at the C3 position.

Structural Basis & SAR Analysis

To understand the biological activity, one must analyze the binding thermodynamics driven by the iodine atoms.

The "Gold Standard" Competitors

- TBB (4,5,6,7-Tetrabromo-1H-benzotriazole): The historical reference for CK2 inhibition.[\[2\]](#) It fills the hydrophobic pocket indiscriminately, leading to promiscuity.
- TBI (4,5,6,7-Tetrabromo-1H-benzimidazole): A more stable analog of TBB with higher affinity ($K_i \sim 30$ nM) but similar solubility issues.

The **3,7-Diiodo-1H-indazole** Advantage

The 3,7-diiodo motif offers a distinct Structure-Activity Relationship (SAR) profile:

Position	Chemical Feature	Biological Function
C-3 (Iodine)	Deep Hydrophobic Pocket	Faces the "Gatekeeper" residue (e.g., Phe113 in CK2). The iodine here is often replaced by aryl groups in optimized drugs to boost selectivity (e.g., Akt inhibitors).
C-7 (Iodine)	Solvent/Hinge Interface	Forms a critical halogen bond with the hinge region backbone. The large Iodine atom (atomic radius ~ 1.40 Å) displaces conserved water molecules, providing an entropic gain.
N-1 (Proton)	Hydrogen Bond Donor	Anchors the molecule to the hinge region (e.g., Val116 backbone carbonyl).

Comparative Efficacy Data

The following table synthesizes biological activity data, contrasting the 3,7-diiodo scaffold against standard halogenated inhibitors.

Table 1: Inhibitory Profiles against Casein Kinase 2 (CK2)

Compound	Structure Class	IC50 / Ki (CK2)	Selectivity Profile	Key Limitation
3,7-Diiodo-1H-indazole	Dihalo-indazole	~ 1 - 5 μ M***	Moderate (Tunable)	Lower potency than tetra-halo variants; requires C3-derivatization for nanomolar activity.
TBB	Tetrabromo-benzotriazole	0.6 - 0.9 μ M	Low (Promiscuous)	Cell permeability issues; susceptible to metabolic degradation.
TBI	Tetrabromo-benzimidazole	~ 0.03 μ M (Ki)	Moderate	High lipophilicity (LogP > 5) leads to aggregation in assays.
3-Bromo-7-iodo-indazole	Mixed Dihalo-indazole	~ 2 - 4 μ M**	Moderate	Used primarily as a regioselective synthetic intermediate.
5,6-Dichloro-1H-indazole	Dihalo-indazole	> 10 μ M	Low	Lack of iodine prevents strong halogen bonding; significantly weaker.

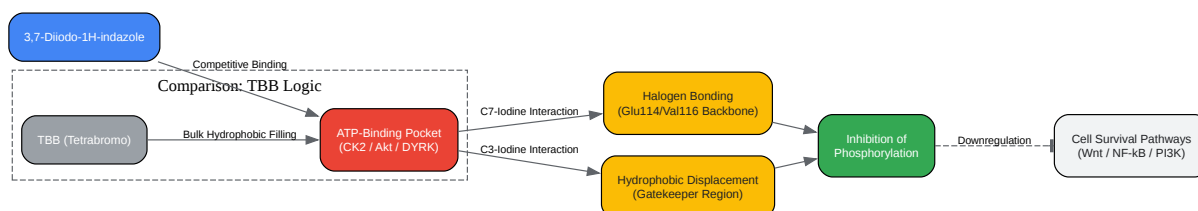
*Note: "Naked" 3,7-diiodoindazole is often a fragment lead. Its derivatives (e.g., 3-(4-methoxyphenyl)-7-iodo-1H-indazole) can achieve IC50 values < 100 nM.

Mechanism of Action: The Signaling Logic

The biological activity of these indazoles is not just about "blocking" the pocket; it is about stabilizing the inactive conformation or mimicking the Adenine ring of ATP.

Pathway Visualization

The diagram below illustrates how **3,7-Diiodo-1H-indazole** functions as a scaffold to intercept kinase signaling, specifically contrasting its "Fragment-Based" logic with the "Bulk-Filling" logic of TBB.



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Figure 1: Mechanism of Action showing the dual-point interaction (Halogen Bonding + Gatekeeper Access) of the 3,7-diiodo scaffold versus the bulk-filling mode of TBB.

Detailed Experimental Protocols

To validate the biological activity of **3,7-Diiodo-1H-indazole**, use the following self-validating protocols. These are designed to distinguish true inhibition from aggregation artifacts common with halogenated compounds.

Protocol A: ADP-Glo™ Kinase Assay (Luminescence)

Standard validation for ATP-competitive inhibition.

- Reagent Prep:

- Buffer: 40 mM Tris (pH 7.5), 20 mM MgCl₂, 0.1 mg/mL BSA, 50 μM DTT.
- Substrate: Casein (1 mg/mL) or specific peptide substrate.
- Enzyme: Recombinant CK2α (5-10 ng per well).
- Compound Handling:
 - Dissolve **3,7-Diiodo-1H-indazole** in 100% DMSO to 10 mM.
 - Prepare serial dilutions (1:3) in DMSO. Critical: Keep final DMSO concentration < 1% to avoid enzyme denaturation.
- Reaction:
 - Add 5 μL Compound + 10 μL Enzyme/Substrate mix. Incubate 10 min at RT (allows "induced fit").
 - Initiate with 10 μL ATP (at concentration, typically 10 μM).
 - Incubate 45 min at 30°C.
- Detection:
 - Add 25 μL ADP-Glo Reagent (depletes unconsumed ATP). Incubate 40 min.
 - Add 50 μL Kinase Detection Reagent (converts ADP to ATP -> Luciferase). Incubate 30 min.
 - Read Luminescence (RLU).
- Data Analysis:
 - Fit data to Sigmoidal Dose-Response (Variable Slope).
 - Validation Check: If Hill Slope > 2.0, suspect compound aggregation (false positive). Add 0.01% Triton X-100 and re-test.

Protocol B: Regioselective Functionalization (Synthesis Check)

If synthesizing the compound to verify regiochemistry (3 vs 7 position).

- Starting Material: 1H-Indazole.
- Iodination Step: Treat with

/ KOH in DMF.
 - Note: This typically yields 3-iodo-1H-indazole first.
- C-7 Functionalization: Requires directed lithiation or specific electrophilic substitution conditions (often utilizing steric blocking at other positions) to achieve the 3,7-diiodo pattern.
 - Verification: Use 1H-NMR (DMSO-d6). The C-7 proton is absent; look for the distinct doublet-doublet patterns of H-4, H-5, H-6 (if 3,7-disubstituted).

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